

Proper Handling and Storage of 4-Ethoxyphenyl Chloroacetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Ethoxyphenyl chloroacetate*

Cat. No.: B051365

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the proper handling and storage procedures for **4-Ethoxyphenyl chloroacetate** (CAS No. 119929-85-0).^[1] Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document draws upon safety data from closely related and structurally similar chloroacetate esters to provide guidance. Professionals handling this chemical must conduct a thorough, site-specific risk assessment before commencing any work.

Hazard Identification and Classification

While specific toxicity data for **4-Ethoxyphenyl chloroacetate** is not readily available, based on analogous compounds such as ethyl chloroacetate, it should be treated as a hazardous substance. The primary hazards are expected to include:

- Flammability: Chloroacetate esters are often flammable liquids and vapors.^{[2][3]}
- Toxicity: Likely to be toxic if swallowed, inhaled, or in contact with skin.^{[2][4]} Some related compounds are fatal upon skin contact.^[2]
- Corrosivity: Can cause serious eye damage and skin irritation or burns.^{[2][5][6]} It may also be corrosive to the respiratory tract.^[2]
- Allergenic Potential: May cause an allergic skin reaction.^{[2][6]}

- Aquatic Toxicity: Poses a significant threat to aquatic life.[2][3]

Physical and Chemical Properties

Quantitative data for **4-Ethoxyphenyl chloroacetate** is sparse. The following table includes data for the closely related "Chloroacetic acid, 4-methoxyphenyl ester" as a proxy, alongside general properties for chloroacetate esters.

Property	Value (for Chloroacetic acid, 4-methoxyphenyl ester)	Unit	Source
Molecular Formula	C ₁₀ H ₁₁ ClO ₃	-	[1]
CAS Number	119929-85-0	-	[1]
Normal Boiling Point	573.12	K	[7]
Enthalpy of Vaporization	54.52	kJ/mol	[7]
Octanol/Water Partition Coeff.	1.839	-	[7]

Safe Handling Procedures

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should guide the selection of appropriate PPE. The following are minimum recommendations:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield are mandatory. [5]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes. For extensive handling, flame-retardant and antistatic protective clothing is advised. [2]
Respiratory Protection	Work should be conducted in a well-ventilated area or a chemical fume hood. [8] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#)
- Eye Wash and Safety Shower: Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[\[8\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)
[\[4\]](#) Use explosion-proof electrical and lighting equipment.[\[2\]](#)[\[3\]](#)

General Hygiene Practices

- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[\[2\]](#)

Storage Procedures

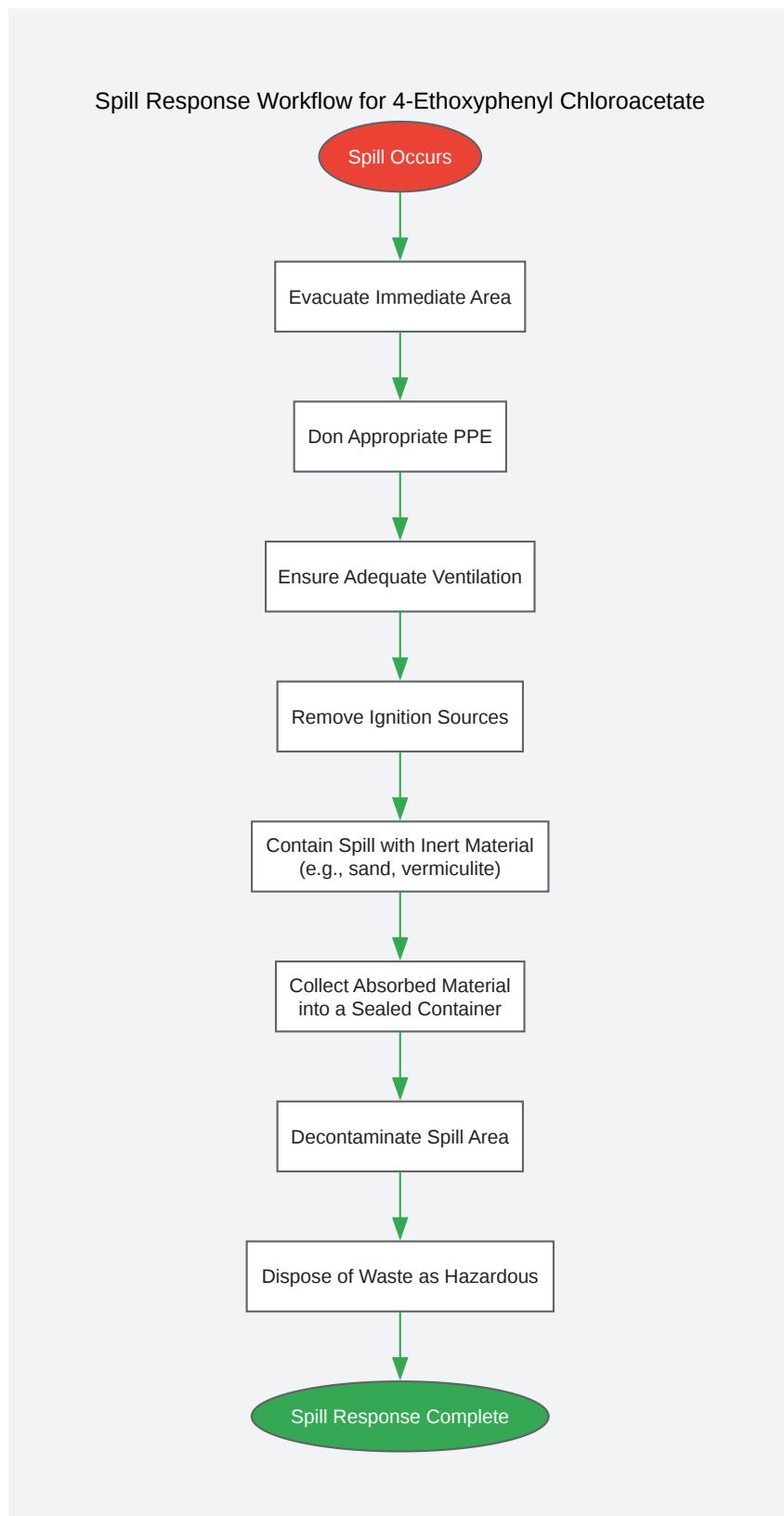
Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

Storage Parameter	Recommendation
Temperature	Store in a cool, dry, and well-ventilated place.[3] [8] Keep away from heat sources.[3]
Container	Keep in a tightly closed, properly labeled container.[3][8]
Incompatible Materials	Store separately from strong oxidizing agents, acids, and bases.[3][8]
Security	Store in a locked cabinet or a secure area accessible only to authorized personnel.[2][3]

Emergency Procedures

Spills and Leaks

In the event of a spill, the following workflow should be initiated:



[Click to download full resolution via product page](#)

Caption: A stepwise workflow for safely responding to a spill of **4-Ethoxyphenyl chloroacetate**.

First Aid Measures

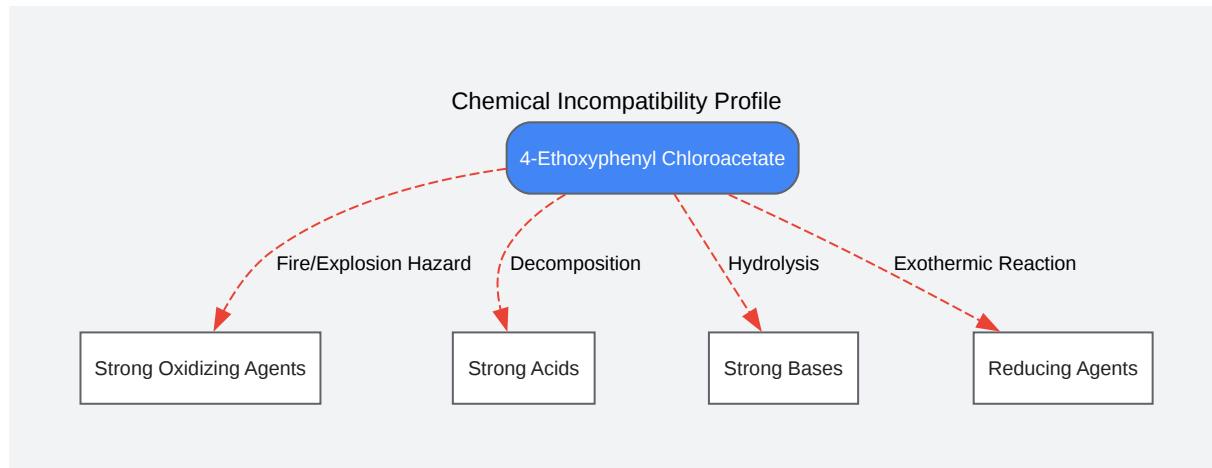
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. [2] [8]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention. [2] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [2] [8]

Disposal Considerations

Dispose of **4-Ethoxyphenyl chloroacetate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#) Do not allow the chemical to enter drains or waterways.

Chemical Reactivity and Incompatibilities

The following diagram illustrates the key incompatibilities of chloroacetate esters.



[Click to download full resolution via product page](#)

Caption: A diagram showing materials incompatible with **4-Ethoxyphenyl chloroacetate**.

By adhering to these handling and storage guidelines, researchers and drug development professionals can mitigate the risks associated with **4-Ethoxyphenyl chloroacetate** and ensure a safe laboratory environment. A thorough understanding of the potential hazards and the implementation of robust safety protocols are paramount when working with this and other reactive chemical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pschemicals.com [pschemicals.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. chemos.de [chemos.de]

- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. Chloroacetic acid, 4-methoxyphenyl ester - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper Handling and Storage of 4-Ethoxyphenyl Chloroacetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051365#proper-handling-and-storage-procedures-for-4-ethoxyphenyl-chloroacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com